

4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl CAS number and identifiers

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Compound of Interest

Compound Name: 4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl

Cat. No.: B1340420

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In-Depth Technical Guide: 4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl

This technical guide provides a comprehensive overview of the chemical compound **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl**, focusing on its identifiers and key properties. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Compound Identifiers and Properties

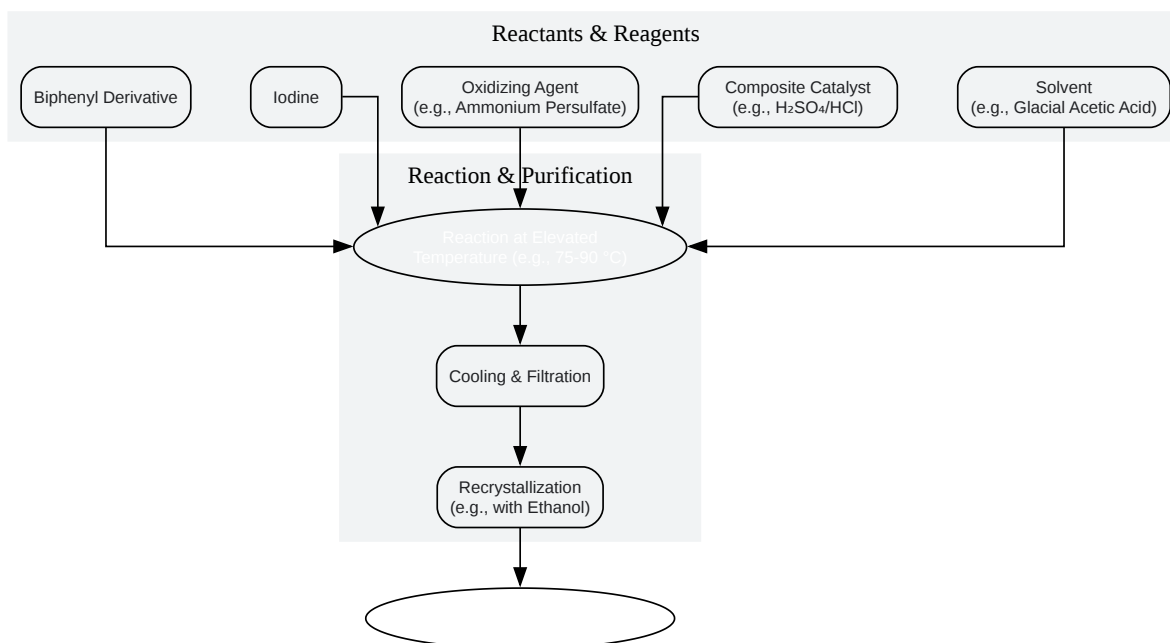
4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl is a halogenated aromatic compound. Its core identifiers and physicochemical properties are summarized in the table below for easy reference and comparison.

Identifier Type	Value
CAS Number	69571-02-4[1][2]
IUPAC Name	4-iodo-1-(4-iodo-2-methylphenyl)-2-methylbenzene[2]
Chemical Formula	C ₁₄ H ₁₂ I ₂ [2]
Molecular Weight	434.05 g/mol [2]
InChI	InChI=1S/C14H12I2/c1-9-7-11(15)3-5-13(9)14-6-4-12(16)8-10(14)2/h3-8H,1-2H3[2]
InChIKey	WHFMNDMHTIOIMS-UHFFFAOYSA-N[2]
SMILES String	<chem>Cc1cc(I)ccc1-c2ccc(I)cc2C</chem>
Synonyms	4,4'-Diiodo-2,2'-dimethylbiphenyl
Physical Form	Solid[3]
Melting Point	95-100 °C
Purity	97% (assay)

Experimental Protocols

Detailed experimental protocols for the specific synthesis of **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl** were not readily available in the public domain at the time of this review. However, a general method for the preparation of a related compound, 4,4'-diiodobiphenyl, is described in the patent literature. This process involves the direct iodination of biphenyl in the presence of a composite catalyst.

A representative, generalized workflow for the synthesis of a diiodobiphenyl derivative is presented below. It is important to note that this is an illustrative example and not a validated protocol for the synthesis of **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl**.



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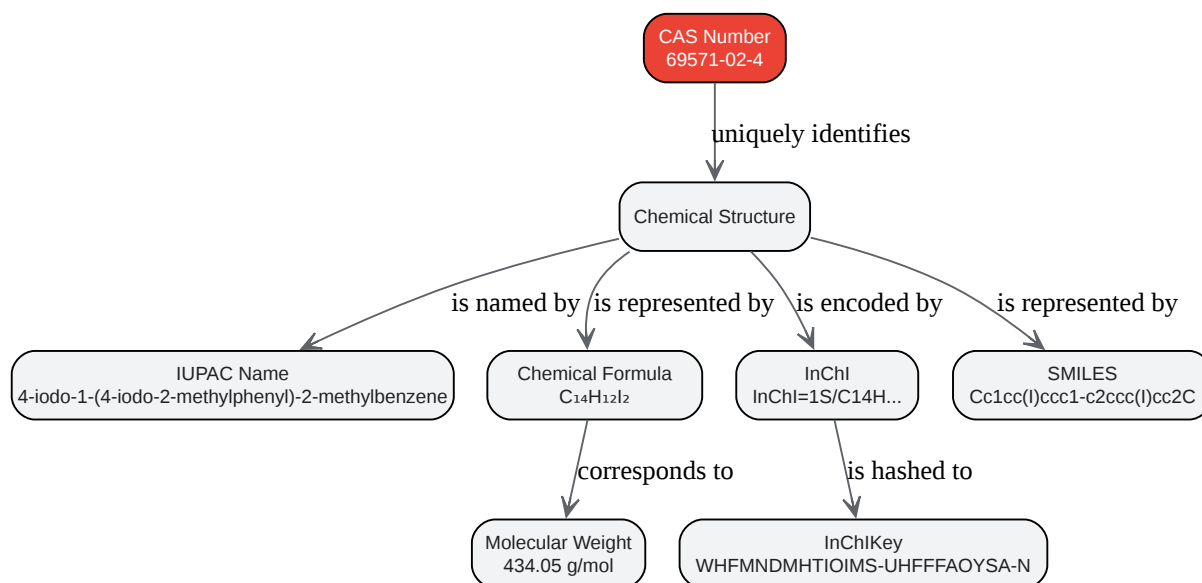
A generalized workflow for the synthesis of a diiodobiphenyl compound.

Signaling Pathways

There is currently no available information in the reviewed literature to suggest the involvement of **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl** in any specific biological signaling pathways. This compound is primarily documented as a chemical intermediate for organic synthesis.

Compound Identification Logic

The various identifiers for **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl** are interconnected, providing different ways to describe and search for this chemical entity. The following diagram illustrates the logical relationship between these identifiers.



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Logical relationships between the identifiers for **4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl**.

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References

- 1. 69571-02-4|4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl|BLD Pharm [bldpharm.com]
- 2. 4,4'-Diiodo-2,2'-dimethyl-1,1'-biphenyl | C14H12I2 | CID 13797298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,1'-Biphenyl,4,4'-diiodo-2,2'-dimethyl- | CymitQuimica [cymitquimica.com]
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